

# Unraveling the Crystal Architecture of Ferrous Tartrate: A Technical Guide

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## Compound of Interest

Compound Name: Ferrous tartrate

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This in-depth technical guide provides a comprehensive overview of the crystal structure of **ferrous tartrate** compounds. By examining crystallographic data and synthesis methodologies from key scientific literature, this document serves as a critical resource for professionals in research, science, and drug development. The precise atomic arrangement and intermolecular interactions detailed herein are fundamental to understanding the physicochemical properties and potential applications of these compounds.

## Synthesis of Ferrous Tartrate Crystals

The successful synthesis of high-quality single crystals is a prerequisite for accurate crystal structure determination. For **ferrous tartrate**, a commonly employed and effective method is the gel growth technique, specifically using a silica gel medium. This method is particularly advantageous for compounds like **ferrous tartrate** which exhibit low solubility in water and may decompose at elevated temperatures, precluding melt growth or solvent evaporation techniques.<sup>[1]</sup>

## Experimental Protocol: Gel Growth Synthesis of Ferrous Tartrate Hemi-pentahydrate

A single diffusion method within a test tube is a well-documented procedure for growing single crystals of iron(II) tartrate hemi-pentahydrate ( $\text{FeC}_4\text{H}_4\text{O}_6 \cdot 2.5\text{H}_2\text{O}$ ).<sup>[2][3]</sup>

#### Materials and Reagents:

- Iron(II) Sulfate ( $\text{FeSO}_4$ )
- L-Tartaric Acid ( $\text{C}_4\text{H}_6\text{O}_6$ )
- Sodium Metasilicate ( $\text{Na}_2\text{SiO}_3 \cdot 9\text{H}_2\text{O}$ )
- Distilled Water

#### Procedure:

- **Gel Preparation:** A solution of sodium metasilicate is carefully titrated with a solution of tartaric acid to achieve a specific pH. This mixture is then transferred to glass test tubes and left undisturbed to allow for the setting of the silica gel.
- **Reactant Addition:** Once the gel has solidified, an aqueous solution of iron(II) sulfate is gently layered on top of the gel.
- **Crystal Growth:** The test tubes are sealed and stored at a constant, ambient temperature. Over a period of several weeks to months, the iron(II) sulfate solution will slowly diffuse into the gel matrix. As the  $\text{Fe}^{2+}$  ions encounter the tartrate ions within the gel, the reaction to form **ferrous tartrate** occurs at a slow rate, facilitating the growth of well-defined single crystals. The expected chemical reaction is:  $\text{FeSO}_4 + \text{C}_4\text{H}_6\text{O}_6 \rightarrow \text{FeC}_4\text{H}_4\text{O}_6 + \text{H}_2\text{SO}_4$ <sup>[1]</sup>
- **Harvesting:** The resulting crystals can be carefully harvested from the gel for subsequent analysis.

A variation of this method involves a wet chemical technique for the synthesis of **ferrous tartrate** nanoparticles. This procedure utilizes iron(II) sulfate, tartaric acid, and sodium metasilicate, with the addition of a surfactant such as Triton X-100 to control particle size.<sup>[4]</sup>

## Crystallographic Analysis of Ferrous Tartrate

The definitive determination of the three-dimensional atomic arrangement in **ferrous tartrate** is achieved through single-crystal X-ray diffraction.

## Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystal Selection:** A suitable single crystal, free of significant defects, is carefully selected and mounted on a goniometer head.
- **Data Collection:** The crystal is placed in a diffractometer and irradiated with a monochromatic X-ray beam. The diffraction pattern is recorded as the crystal is rotated.
- **Structure Solution and Refinement:** The collected diffraction data is processed to determine the unit cell dimensions and space group. The atomic positions are then determined using direct methods or Patterson synthesis, followed by refinement using least-squares methods.

## The Crystal Structure of Ferrous Tartrate Hemi-pentahydrate

Single-crystal X-ray diffraction studies have revealed that iron(II) tartrate hemi-pentahydrate ( $\text{FeC}_4\text{H}_4\text{O}_6 \cdot 2.5\text{H}_2\text{O}$ ) crystallizes in the orthorhombic system with the space group  $P2_12_12_1$ .<sup>[2][3][5]</sup> This non-centrosymmetric space group is consistent with the chiral nature of the tartrate ligand.

### Crystallographic Data

The fundamental crystallographic parameters for **ferrous tartrate** hemi-pentahydrate are summarized in the table below.

Parameter	Value	Reference
Crystal System	Orthorhombic	<sup>[2][3][5]</sup>
Space Group	$P2_12_12_1$	<sup>[2][3][5]</sup>
a	7.8578(3) Å	<sup>[5]</sup>
b	11.0988(5) Å	<sup>[5]</sup>
c	18.0529(8) Å	<sup>[5]</sup>

## Coordination Environment and Molecular Structure

The crystal structure is characterized by slightly distorted  $\text{FeO}_6$  octahedra.<sup>[2][5]</sup> Each iron(II) ion is coordinated to six oxygen atoms. Five of these oxygen atoms originate from three distinct tartrate molecules, and the sixth coordination site is occupied by an oxygen atom from a water molecule.<sup>[2]</sup> This coordination scheme results in the formation of  $\text{C}_4\text{H}_4\text{O}_6\text{--Fe--C}_4\text{H}_4\text{O}_6$  chains linked by Fe–O bonds.<sup>[2][5]</sup>

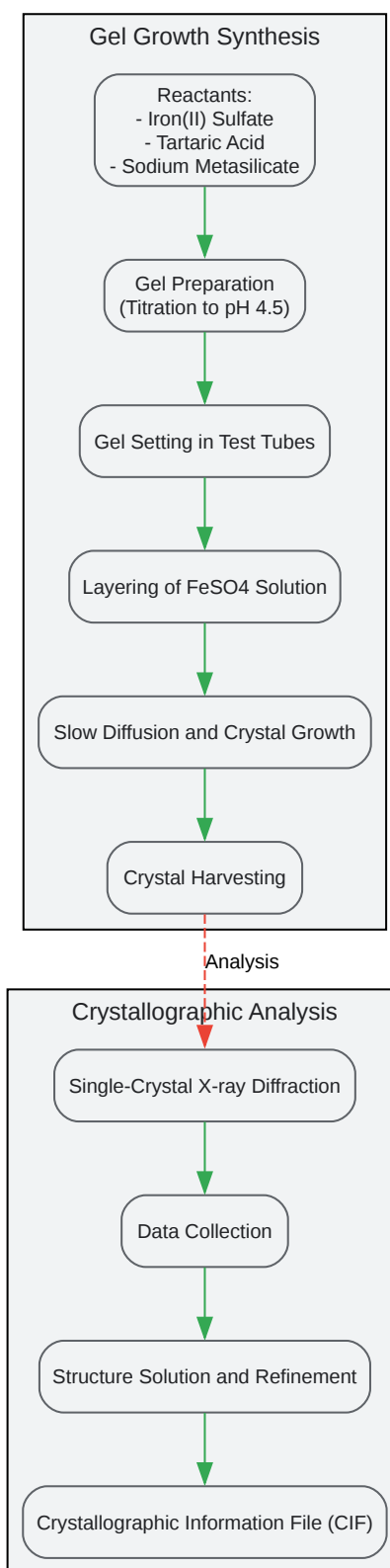
The Fe–O bond lengths in the coordination sphere are presented in the following table.

Bond	Bond Length (Å)	Reference
Fe–O	2.060(2) - 2.188(2)	<sup>[2]</sup>

The overall three-dimensional structure is further stabilized by an extensive network of O–H...O hydrogen bonds between adjacent molecules.<sup>[2][5]</sup>

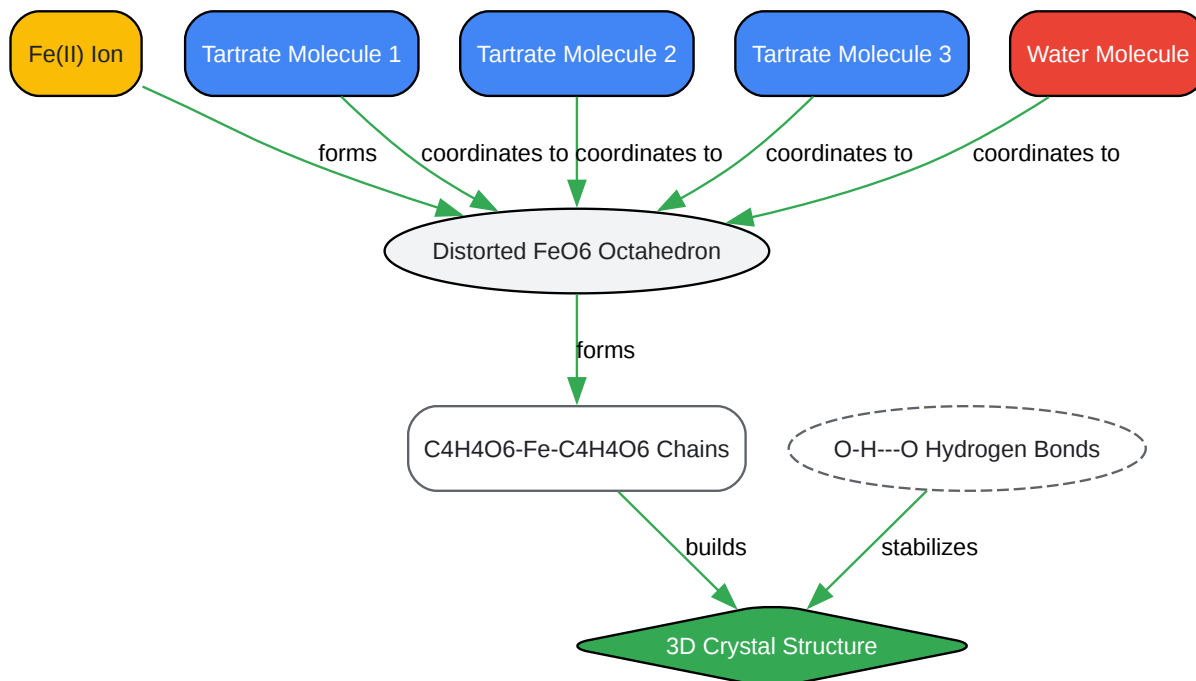
## Visualizing the Synthesis and Structure

To further elucidate the experimental workflow and the fundamental structural relationships in **ferrous tartrate**, the following diagrams are provided.



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**Fig. 1:** Experimental workflow for the synthesis and crystallographic analysis of **ferrous tartrate**.



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**Fig. 2:** Logical relationships in the crystal structure of **ferrous tartrate**.

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